

# "Morpholine-4-sulfonyl chloride" CAS number and properties

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## Compound of Interest

Compound Name: *Morpholine-4-sulfonyl chloride*

Cat. No.: *B158431*

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## Morpholine-4-sulfonyl Chloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Morpholine-4-sulfonyl chloride**, a key reagent in organic synthesis. This document details its chemical and physical properties, safety and handling protocols, and provides an example of its synthesis.

## Core Properties and Specifications

**Morpholine-4-sulfonyl chloride**, identified by the CAS number 1828-66-6, is a versatile chemical intermediate.<sup>[1][2]</sup> Its primary application lies in the introduction of the morpholinosulfonyl group into organic molecules, a common moiety in medicinal chemistry.

## Physicochemical Data

The fundamental physicochemical properties of **Morpholine-4-sulfonyl chloride** are summarized in the table below for easy reference.

Property	Value
CAS Number	1828-66-6[1][2]
Molecular Formula	C4H8ClNO3S[1]
Molecular Weight	185.63 g/mol [1]
Appearance	Colorless or White to Yellow Solid or Liquid
Purity	Typically ≥95%
Boiling Point	299.7 ± 29.0 °C at 760 mmHg
Density	1.53 g/cm <sup>3</sup>
Flash Point	135.1 ± 24.3 °C
Storage Temperature	2-8 °C under an inert atmosphere

## Safety and Handling

**Morpholine-4-sulfonyl chloride** is classified as a corrosive substance and requires careful handling in a well-ventilated area.[3]

GHS Hazard Classification:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2]

Precautionary Measures:

A comprehensive set of precautionary statements, including P260, P280, and P301+P330+P331, are associated with this compound. Users should consult the safety data sheet (SDS) for complete handling and emergency procedures.<sup>[3][4][5]</sup> Personal protective equipment, including chemical-resistant gloves, safety goggles, and appropriate respiratory protection, is mandatory when working with this reagent.<sup>[3][4]</sup>

## Experimental Protocol: Synthesis of Morpholine-4-sulfonyl Chloride

The following protocol describes a common laboratory-scale synthesis of **Morpholine-4-sulfonyl chloride**.<sup>[6][7]</sup>

Materials:

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Sulfuryl chloride ( $\text{SO}_2\text{Cl}_2$ )
- Morpholine
- Triethylamine
- Chloroform
- Ice water
- Magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- Add 10.0 mL of dichloromethane to a 50 mL round-bottom flask and cool the flask in an ice bath.
- Slowly add 0.300 mL of sulfuryl chloride to the cooled dichloromethane.
- In a separate container, dissolve 213 mg of morpholine in 3.0 mL of dichloromethane.
- Slowly add the morpholine solution to the reaction mixture, maintaining the ice bath.

- Add 520 mg of triethylamine to the reaction mixture.
- Stir the reaction mixture at room temperature for approximately 2 hours.
- Upon completion, dilute the product with 20.0 mL of chloroform.
- Wash the chloroform solution with 20.0 mL of ice water.
- Separate the chloroform phase and dry it over magnesium sulfate.
- Filter the solution to remove the drying agent.
- Distill the filtrate under reduced pressure to yield **Morpholine-4-sulfonyl chloride**.

This procedure is expected to yield approximately 160 mg of the product (a 23.3% yield).<sup>[6]</sup>

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Morpholine-4-sulfonyl chloride**.



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Caption: Synthesis workflow for **Morpholine-4-sulfonyl chloride**.

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